

Technical Support Center: Decanoyl-RVKR-CMK Stock Solution Preparation

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Compound of Interest

Compound Name: DEC-RVRK-CMK

Cat. No.: B15617099

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This guide provides detailed instructions and troubleshooting advice for the dissolution and preparation of Decanoyl-RVKR-CMK (**Dec-RVRK-CMK**) stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Dec-RVRK-CMK**?

A1: **Dec-RVRK-CMK** can be dissolved in either Dimethyl Sulfoxide (DMSO) or water.^{[1][2][3]} For high concentration stock solutions, DMSO is recommended.^[1]

Q2: What is the maximum solubility of **Dec-RVRK-CMK** in the recommended solvents?

A2: The solubility of **Dec-RVRK-CMK** can vary. In DMSO, a concentration of 100 mg/mL (134.33 mM) can be achieved.^[1] In water, it is soluble up to 1 mg/mL.^{[2][3]} It is important to use high-purity, anhydrous (hygroscopic) DMSO, as moisture can reduce the solubility of the product.^[1] Sonication may be required to fully dissolve the compound.^{[1][2]}

Q3: How should I store the lyophilized powder and the stock solution?

A3: The lyophilized powder should be stored sealed and away from moisture. For long-term storage, -80°C is recommended for up to two years, or -20°C for up to one year.^[1] Once dissolved, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Q4: What are the physical properties of **Dec-RVRK-CMK**?

A4: **Dec-RVRK-CMK** is a solid, white to off-white in color.^[1] Its molecular weight is 744.41 g/mol, and its chemical formula is C₃₄H₆₆CIN₁₁O₅.^[1]

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **Dec-RVRK-CMK** in DMSO.

Materials:

- **Dec-RVRK-CMK** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Dec-RVRK-CMK** powder and the DMSO to warm to room temperature before opening to prevent condensation.
- **Weigh the Compound:** Accurately weigh the desired amount of **Dec-RVRK-CMK** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.44 mg of the compound.
- **Add Solvent:** Carefully add the calculated volume of DMSO to the vial containing the **Dec-RVRK-CMK** powder.

- Dissolve the Compound: Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the vial for short intervals until the solution is clear.[\[1\]](#)[\[2\]](#)
- Aliquot and Store: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. Store the aliquots at -80°C for long-term storage.[\[1\]](#)

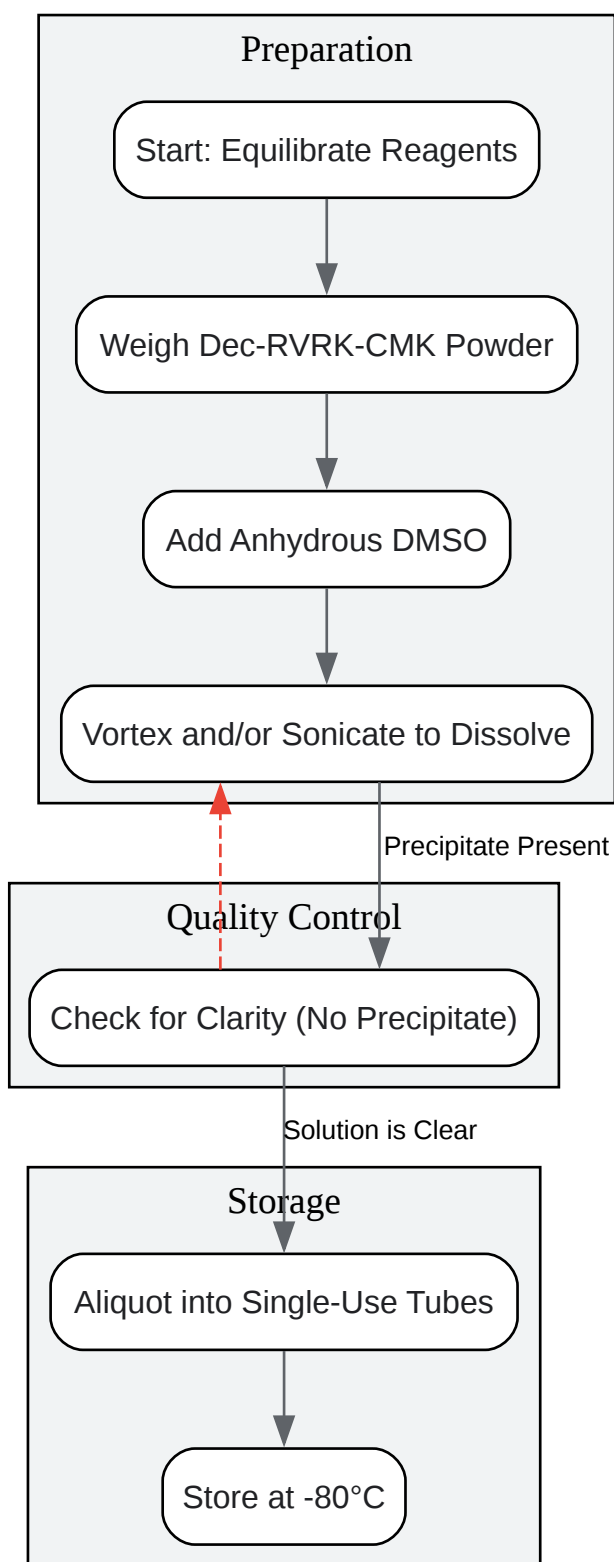
Troubleshooting Guide

Issue	Possible Cause	Solution
Compound will not dissolve	1. Incorrect solvent used.2. Solvent is not of high enough purity or contains water.3. The concentration is too high.	1. Ensure you are using high-purity, anhydrous DMSO for high-concentration stocks. For lower concentrations, water can be used. [1] [2] [3] 2. Use fresh, newly opened DMSO. [1] 3. Try warming the solution slightly or sonicating. If it still does not dissolve, you may need to prepare a more dilute solution.
Precipitate forms after freezing	1. The stock solution was not fully dissolved before freezing.2. The storage temperature is fluctuating.	1. Before freezing, ensure the solution is completely clear. If necessary, warm the solution gently and vortex to redissolve any precipitate before aliquoting.2. Store aliquots in a freezer with minimal temperature fluctuations. Avoid using frost-free freezers which have temperature cycles.
Inconsistent experimental results	1. Inaccurate initial weighing of the compound.2. Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	1. Use a calibrated analytical balance for accurate measurement.2. Always aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. [1] Ensure the stock solution is stored at the recommended temperature.

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	744.41 g/mol	[1]
Chemical Formula	C34H66ClN11O5	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	100 mg/mL (134.33 mM)	[1]
Solubility in Water	1 mg/mL	[2][3]
Storage of Powder	-80°C for 2 years or -20°C for 1 year	[1]
Storage of Stock Solution	-80°C for 6 months or -20°C for 1 month	[1]

Experimental Workflow



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